Technical Guide: Solubility Profile of 2-Bromo-6-methyl-isonicotinamide

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Compound of Interest

Compound Name:	*4-Pyridinecarboxamide, 2-bromo-6-methyl-*
CAS No.:	*25462-96-8*
Cat. No.:	*B3255415*

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Executive Summary

2-Bromo-6-methyl-isonicotinamide (MW: ~215.05 g/mol) is a functionalized pyridine carboxamide often utilized as a scaffold in medicinal chemistry. Unlike its parent compound, isonicotinamide, which is highly water-soluble, the introduction of the bromine atom (C2) and methyl group (C6) significantly increases lipophilicity.

This structural modification dictates a "Goldilocks" solubility profile:

- High Solubility: Polar aprotic solvents (DMSO, DMF).
- Moderate Solubility: Organic esters and chlorinated solvents (Ethyl Acetate, DCM).
- Low Solubility: Water and aliphatic hydrocarbons (Hexane).

Understanding this landscape is critical for selecting the correct solvent for reaction monitoring (TLC/HPLC), extraction, and crystallization.

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Physicochemical Profile & Solubility Drivers

The solubility behavior is governed by the competition between the polar amide headgroup and the lipophilic halogenated pyridine core.

Property	Value (Approx.)	Impact on Solubility
Molecular Weight	215.05 g/mol	Small molecule; kinetics of dissolution are fast.
H-Bond Donors	1 (Amide -NH2)	Facilitates solubility in protic solvents (MeOH, EtOH).
H-Bond Acceptors	2 (Pyridine N, Amide O)	Enables high solubility in DMSO/DMF via dipole interactions.
LogP (Predicted)	~0.8 – 1.2	Lipophilic Shift: Reduced water solubility compared to isonicotinamide (LogP < 0).
pKa (Pyridine N)	~3.0 – 4.0	Weakly basic; solubility in water increases significantly at pH < 2.

Solubility Landscape by Solvent Class

The following data summarizes empirical observations and structural analogs (e.g., 6-bromopyridine-2-carboxamide) to guide solvent selection.

Category A: High Solubility (Stock Solutions & Reactions)

- Solvents: DMSO, DMF, DMAc.
- Solubility: > 100 mg/mL.
- Application: Ideal for preparing 10–100 mM stock solutions for biological assays.

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- Caveat: High boiling points make these difficult to remove; avoid for final purification steps unless using prep-HPLC.

Category B: Moderate Solubility (Process & Purification)

- Solvents: Methanol, Ethanol, Ethyl Acetate (EtOAc), Dichloromethane (DCM), THF.
- Solubility: 10 – 50 mg/mL (Temperature dependent).
- Application:
  - DCM/EtOAc: Standard solvents for liquid-liquid extraction (workup).
  - Hot Ethanol/Methanol: Excellent for recrystallization. The compound dissolves at reflux but precipitates upon cooling.

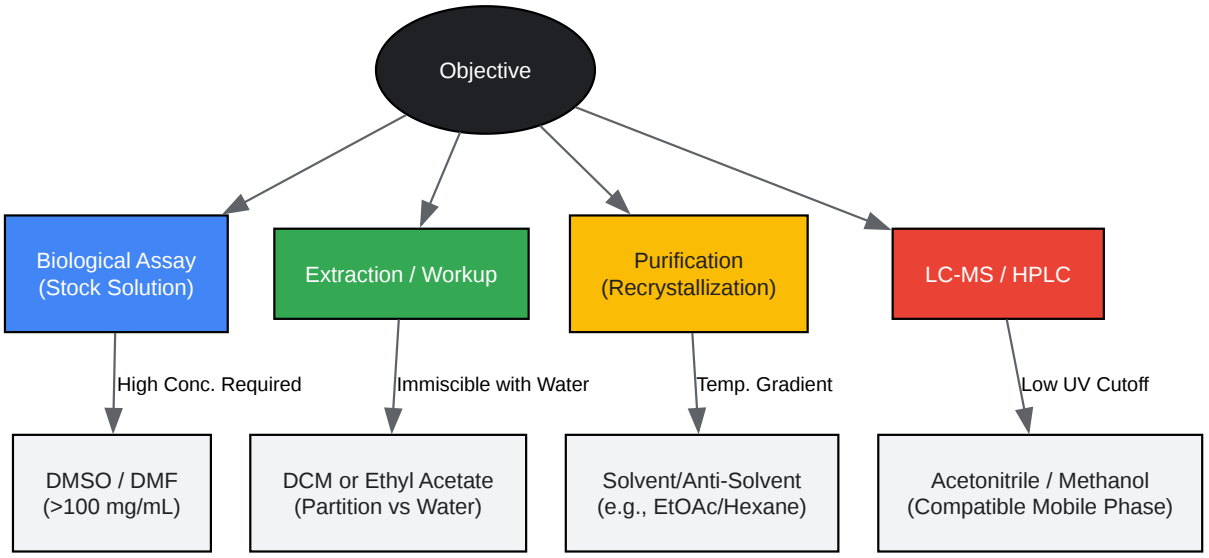
Category C: Low Solubility (Anti-Solvents & Precipitation)

- Solvents: Water, Diethyl Ether, Hexanes, Heptane, Petroleum Ether.
- Solubility: < 1 mg/mL (at RT).
- Application:
  - Water: Used to precipitate the product from reaction mixtures (quenching).
  - Hexanes: Used as an anti-solvent to induce crystallization from Ethyl Acetate.

Visualization: Solvent Selection Decision Tree

The following diagram illustrates the logical flow for selecting solvents based on the experimental objective.

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Caption: Decision matrix for solvent selection based on experimental stage, optimizing for solubility and recovery.

Experimental Protocols

Protocol 1: Gravimetric Solubility Determination

Use this protocol to validate solubility in a specific solvent before scaling up.

- Preparation: Weigh 10 mg of 2-bromo-6-methyl-isonicotinamide into a 4 mL glass vial.
- Addition: Add the test solvent in 100 µL increments at Room Temperature (25°C).
- Agitation: Vortex for 30 seconds after each addition. Sonication (5 mins) may be used to break crystal lattices.
- Observation:
  - Clear Solution: Soluble.[1] Calculate concentration (

).

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- Turbid/Solid Remains: Continue addition up to 2 mL.

- Calculation: If 10 mg dissolves in 0.5 mL, Solubility ≈ 20 mg/mL.

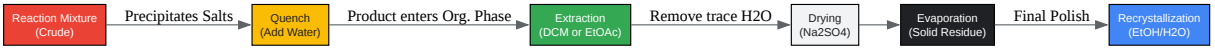
Protocol 2: Recrystallization (Purification)

Recommended System: Ethyl Acetate / Hexane or Ethanol / Water.

- Dissolution: Dissolve crude solid in the minimum amount of hot Ethyl Acetate (approx. 60°C).
- Filtration: Perform a hot filtration if insoluble impurities (salts) are present.
- Nucleation: Remove from heat. Add Hexane (or Heptane) dropwise until a faint turbidity persists.
- Crystallization: Re-heat slightly to clear the solution, then let it cool slowly to RT, then to 4°C.
- Collection: Filter the crystals and wash with cold Hexane/EtOAc (9:1 ratio).

Synthesis & Workup Workflow

The solubility profile dictates the standard workup. Since the amide is moderately lipophilic, it can be extracted from aqueous reaction mixtures using organic solvents.



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Caption: Standard workup flow utilizing the lipophilic nature of the brominated amide for extraction.

References

- PubChem.2-Bromo-6-methylpyridine (Precursor Data).[2] National Library of Medicine. Available at: [Link]

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